

An In-depth Technical Guide to the Fundamental Properties of Octamethylsilsesquioxane Cage Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octamethylsilsesquioxane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of the **octamethylsilsesquioxane** cage structure, a key molecule in materials science and nanomedicine. This document details its synthesis, structural characteristics, and physicochemical properties, with a focus on its potential applications in drug delivery systems.

Introduction

Octamethylsilsesquioxane, a member of the polyhedral oligomeric silsesquioxanes (POSS) family, is a discrete, cage-like molecule with the chemical formula $C_8H_{24}O_{12}Si_8$.^{[1][2]} Its unique three-dimensional structure, comprising an inorganic silica core and eight organic methyl groups at the vertices, imparts a range of desirable properties including high thermal stability, hydrophobicity, and biocompatibility.^{[3][4]} These characteristics make it a promising building block for the creation of advanced hybrid materials and a potential nanocarrier for therapeutic agents.^{[3][4]}

Molecular Structure and Physicochemical Properties

The fundamental properties of **octamethylsilsesquioxane** are summarized in the tables below, providing a quick reference for researchers.

Table 1: General and Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₂₄ O ₁₂ Si ₈	[1]
Molecular Weight	536.95 g/mol	[1]
CAS Number	17865-85-9	[2]
Appearance	White, crystalline powder	[3]
Melting Point	>350 °C	[2]
Density	1.26 g/cm ³	

Table 2: Crystallographic Data

Parameter	Value	Reference
Crystal System	Rhombohedral	[5]
Space Group	R-3	[1][5]
Unit Cell Dimensions	a = 12.4443 Å, c = 13.0384 Å	[1]
Si-O Bond Length	~1.62 Å	[5]
Si-C Bond Length	~1.85 Å	[5]
Si-O-Si Bond Angle	~148.5°	[5]
O-Si-O Bond Angle	~109.5°	[5]

Table 3: Spectroscopic Data

Technique	Peak Position (cm ⁻¹ or ppm)	Assignment	Reference
FTIR	~2970, ~2910	C-H stretching	[6]
~1270	Si-CH ₃ stretching	[6]	
~1100, ~1026	Si-O-Si asymmetric stretching (cage)	[7]	
~760	Si-O-Si symmetric stretching	[7]	
¹ H NMR (CDCl ₃)	~0.15	s, Si-CH ₃	[8]
¹³ C NMR (CDCl ₃)	~-3.0	Si-CH ₃	[8]
²⁹ Si NMR (CDCl ₃)	~-66	T ³ (RSiO ₃)	[9][10]

Table 4: Thermal Properties

Technique	Observation	Temperature Range (°C)	Atmosphere	Reference
TGA	Onset of decomposition	> 400	Nitrogen	[3][11]
Significant weight loss	450 - 600	Nitrogen	[3][11]	
DSC	No significant thermal events before decomposition	Up to 400	Nitrogen	[12]

Experimental Protocols

Synthesis of Octamethylsilsesquioxane

This protocol describes a common method for the synthesis of **octamethylsilsesquioxane** via the hydrolysis and condensation of methyltrimethoxysilane.

Materials:

- Methyltrimethoxysilane (MTMS)
- Methanol
- Hydrochloric acid (HCl), concentrated
- Toluene
- Deionized water

Procedure:

- In a three-necked round-bottom flask equipped with a magnetic stirrer, condenser, and dropping funnel, a solution of methyltrimethoxysilane in methanol is prepared.
- A mixture of deionized water and concentrated hydrochloric acid is added dropwise to the silane solution with vigorous stirring. The HCl acts as a catalyst for the hydrolysis reaction.
- After the addition is complete, the reaction mixture is heated to reflux and maintained for several hours to ensure complete hydrolysis and condensation.
- The solvent (methanol) and by-products are removed by distillation.
- Toluene is added to the reaction mixture, and any remaining water is removed by azeotropic distillation.
- The crude product is then purified by recrystallization from a suitable solvent, such as a mixture of toluene and hexane, to yield white crystals of **octamethylsilsesquioxane**.^{[13][14]}

Characterization Methods

3.2.1. Fourier-Transform Infrared (FTIR) Spectroscopy

- Instrument: Nicolet iS50 FTIR spectrometer (or equivalent).^[6]
- Sample Preparation: A small amount of the dried **octamethylsilsesquioxane** powder is mixed with KBr powder and pressed into a pellet.

- Analysis: The spectrum is recorded in the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} .[\[6\]](#) Key peaks corresponding to Si-O-Si and Si-CH₃ bonds are identified.[\[7\]](#)[\[15\]](#)

3.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrument: Bruker 600 MHz spectrometer (or equivalent).[\[8\]](#)
- Sample Preparation: The sample is dissolved in a deuterated solvent, such as chloroform-d (CDCl₃), with tetramethylsilane (TMS) as an internal standard.[\[4\]](#)[\[16\]](#)
- Analysis: ¹H, ¹³C, and ²⁹Si NMR spectra are acquired. The chemical shifts are reported in parts per million (ppm) relative to TMS.[\[8\]](#)

3.2.3. Thermal Analysis

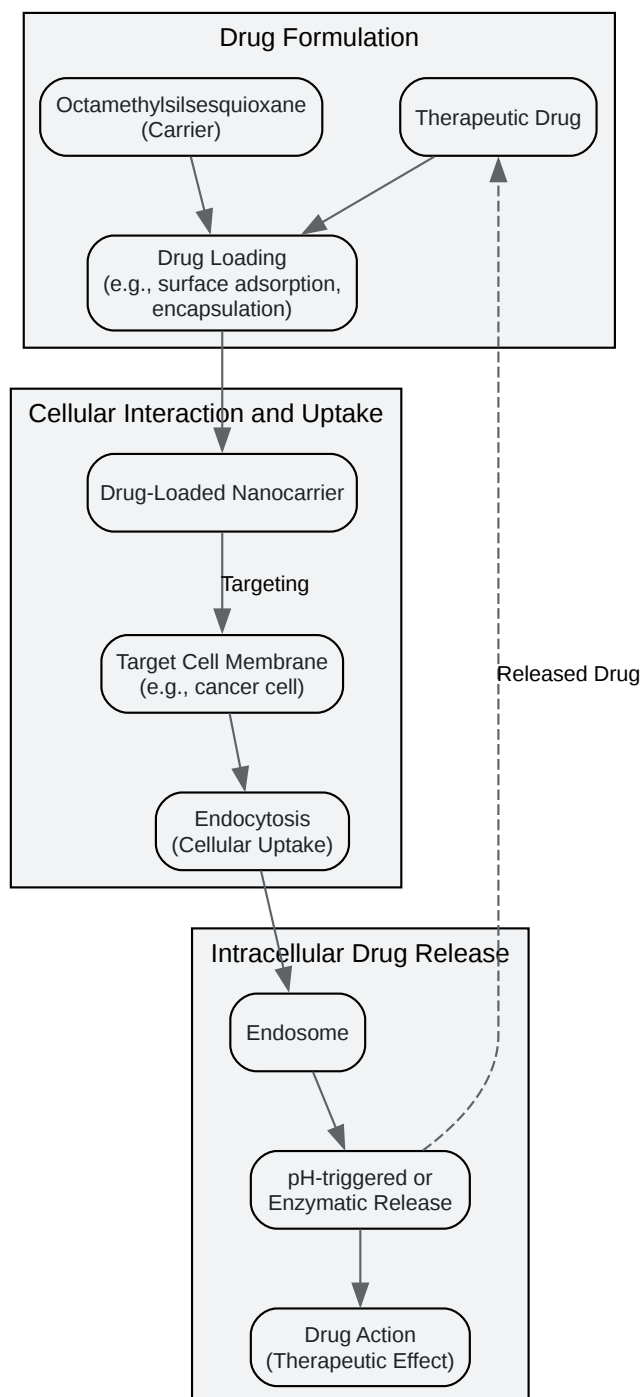
- Instrument: TA Instruments Q50 Thermogravimetric Analyzer (TGA) and Q2000 Differential Scanning Calorimeter (DSC) (or equivalent).[\[11\]](#)[\[12\]](#)
- TGA Procedure: Approximately 5-10 mg of the sample is heated from room temperature to 800 °C at a heating rate of 10 °C/min under a nitrogen atmosphere.[\[12\]](#)
- DSC Procedure: Approximately 2-5 mg of the sample is heated from room temperature to 400 °C at a heating rate of 10 °C/min under a nitrogen atmosphere.[\[12\]](#)

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **octamethylsilsesquioxane**.

Octamethylsilsesquioxane in Targeted Drug Delivery

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Fundamental Properties of Octamethylsilsesquioxane Cage Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100524#fundamental-properties-of-octamethylsilsesquioxane-cage-structure]

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